

Introduction: The Analytical Significance of 2-Amino-2-methylpentanoic Acid

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Compound of Interest

Compound Name: 2-Amino-2-methylpentanoic acid

CAS No.: 5455-33-4

Cat. No.: B1267926

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2-Amino-2-methylpentanoic acid, also known as α -methylnorvaline, is a non-proteinogenic α,α -disubstituted amino acid. Its structural distinction—a methyl group at the alpha-carbon in place of a hydrogen atom—confers significant resistance to enzymatic degradation and racemization. This stability makes it a compound of interest in diverse scientific fields. Notably, it has been identified in extraterrestrial samples like the Murchison meteorite, providing clues to prebiotic chemistry.[1][2][3] In pharmaceutical development, its constrained structure can be a valuable component in peptide synthesis to induce specific secondary structures and improve metabolic stability.

The analytical challenges in detecting **2-Amino-2-methylpentanoic acid** stem from its high polarity, low molecular weight, and lack of a strong native chromophore for UV-Vis detection. Furthermore, as a chiral molecule, the separation and distinct quantification of its L- and D-enantiomers are often critical, as biological activity is typically stereospecific.[1] This application note will focus on the two most powerful and widely adopted techniques for its analysis: Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

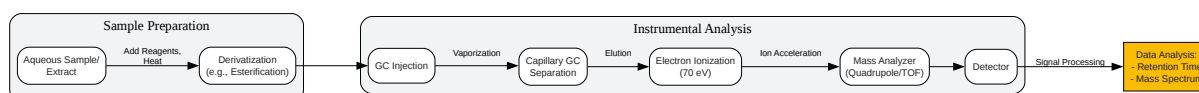
Methodology 1: Gas Chromatography-Mass Spectrometry (GC-MS)

Principle of the Method

GC-MS is a cornerstone technique for the analysis of volatile and semi-volatile compounds. For non-volatile analytes like amino acids, a chemical derivatization step is mandatory. This process converts the polar carboxyl and amino groups into less polar, more volatile esters and amides, enabling the compound to traverse the gas chromatographic column. The key advantages of GC-MS include exceptional chromatographic resolution, particularly with capillary columns, and the generation of highly reproducible mass spectra through electron ionization (EI), which can be compared against established libraries for confident identification.

The derivatization process is critical and must be chosen carefully to ensure quantitative and reproducible conversion without inducing racemization, especially when chiral analysis is the goal.^[1]

Workflow for GC-MS Analysis



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Caption: General workflow for the GC-MS analysis of amino acids.

Protocol: Derivatization and GC-MS Analysis

This protocol describes a common two-step derivatization to form N(O,S)-alkoxycarbonyl alkyl esters, which are amenable to both achiral and chiral GC analysis.^[4]

1. Sample Preparation & Derivatization:

- **Evaporation:** Transfer 100 μL of the aqueous sample or standard solution into a GC vial insert. Evaporate to complete dryness under a gentle stream of nitrogen at 60°C. The absence of water is critical for the subsequent steps.
- **Esterification:** Add 100 μL of a 4:1 (v/v) mixture of isopropanol/acetyl chloride. Cap the vial tightly and heat at 100°C for 1 hour. This step converts the carboxylic acid group to an isopropyl ester.
- **Acylation:** Cool the vial to room temperature. Evaporate the reagents under a nitrogen stream. Add 50 μL of dichloromethane and 10 μL of pentafluoropropionic anhydride (PFPA). Cap and heat at 100°C for 15 minutes. This step derivatizes the amino group.
- **Final Step:** Cool the vial and evaporate the excess reagent under nitrogen. Reconstitute the dry residue in 100 μL of dichloromethane for injection.

2. GC-MS Instrumentation and Conditions:

- **Gas Chromatograph:** Agilent 8890 GC or equivalent.
- **Mass Spectrometer:** Agilent 5977B MSD or equivalent.
- **Column:** For achiral analysis, a DB-5ms (30 m x 0.25 mm, 0.25 μm) is suitable. For chiral analysis, a Chirasil-L-Val column is a proven choice.^[4]
- **Injection:** 1 μL , Splitless mode.
- **Inlet Temperature:** 250°C.
- **Carrier Gas:** Helium at a constant flow of 1.2 mL/min.
- **Oven Program:**
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp 1: 5°C/min to 180°C.
 - Ramp 2: 20°C/min to 280°C, hold for 5 minutes.

- MS Transfer Line: 280°C.
- Ion Source: Electron Ionization (EI) at 70 eV, 230°C.
- Acquisition Mode: Scan mode (m/z 50-550) for qualitative analysis and method development. For quantitative analysis, use Single Ion Monitoring (SIM) of characteristic ions.

3. System Suitability and Validation:

- Blank Analysis: Inject a solvent blank to ensure no carryover or system contamination.
- Reproducibility: Perform replicate injections (n=5) of a mid-level standard. The relative standard deviation (RSD) of the peak area should be <15%.
- Linearity: Analyze a calibration curve with at least 5 concentration levels. The correlation coefficient (r^2) should be >0.99.

Parameter	Typical Value for PFPA/Isopropanol Derivative	Rationale
Retention Time	Dependent on column and program, but expect elution after smaller amino acids.	The C6 structure and derivative groups determine its volatility and interaction with the stationary phase.
Molecular Ion (M+)	Often weak or absent in EI.	Electron ionization is a high-energy technique that causes extensive fragmentation.
Key Fragment 1	[M-COOC3H7]+	Loss of the isopropoxycarbonyl group is a common fragmentation pathway for amino acid esters.
Key Fragment 2	[M-C3H7]+	Loss of the isopropyl group.
Other Fragments	Specific fragments related to the pentafluoropropionyl group and alkyl chain.	These create a unique fingerprint for spectral library matching and SIM/MRM quantification.

Methodology 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

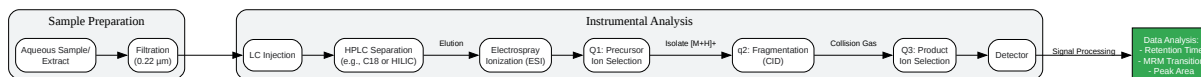
Principle of the Method

LC-MS/MS is a highly sensitive and selective technique that is exceptionally well-suited for analyzing polar compounds in complex matrices. A key advantage is that it often does not require derivatization, simplifying sample preparation and reducing potential sources of error. The sample is separated by HPLC, and the analyte is then ionized, typically by electrospray ionization (ESI), which is a soft ionization technique that usually preserves the molecular ion.

In the tandem mass spectrometer (e.g., a triple quadrupole), the molecular ion (precursor ion) is selected in the first quadrupole (Q1), fragmented via collision-induced dissociation (CID) in the second (q2), and specific fragment ions (product ions) are monitored in the third (Q3). This

process, known as Multiple Reaction Monitoring (MRM), provides exceptional selectivity and sensitivity, minimizing matrix interference.[5]

Workflow for LC-MS/MS Analysis



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Caption: General workflow for quantitative LC-MS/MS analysis using MRM.

Protocol: Direct LC-MS/MS Analysis

This protocol is adapted from methodologies used for the analysis of small polar compounds in complex samples.[6]

1. Sample Preparation:

- **Extraction:** If the analyte is in a solid or semi-solid matrix, perform a suitable extraction (e.g., with a methanol/water mixture).
- **Dilution:** Dilute the sample extract or standard in the initial mobile phase composition (e.g., 95% Mobile Phase A).
- **Filtration:** Filter the sample through a 0.22 µm syringe filter (e.g., PVDF or PTFE) to remove particulates before injection.

2. LC-MS/MS Instrumentation and Conditions:

- **Liquid Chromatograph:** Agilent 1290 Infinity II UPLC or equivalent.
- **Mass Spectrometer:** Agilent 6470 Triple Quadrupole LC/MS or equivalent.

- Column: Agilent ZORBAX Eclipse Plus C18 (100 mm x 2.1 mm, 1.8 μ m). For very polar analytes, a HILIC column may provide better retention.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Gradient:
 - 0-1 min: 5% B
 - 1-8 min: 5% to 95% B
 - 8-10 min: Hold at 95% B
 - 10.1-12 min: Return to 5% B (re-equilibration).
- Ion Source: Electrospray Ionization (ESI), Positive Mode.
- Gas Temperature: 300°C.
- Gas Flow: 8 L/min.
- Nebulizer: 40 psi.
- Capillary Voltage: 3500 V.

3. System Suitability and Validation:

- Infusion: Directly infuse a standard solution of **2-Amino-2-methylpentanoic acid** to determine the optimal precursor ion and collision energies for product ions.
- Peak Shape: Ensure a symmetrical peak with a tailing factor between 0.9 and 1.5.

- Matrix Effects: Evaluate by comparing the response of a standard in solvent versus a standard spiked into an extracted blank matrix sample.

Parameter	Value (C6H13NO2, MW: 131.17)	Rationale
Ionization Mode	ESI Positive	The amino group is readily protonated in the acidic mobile phase.
Precursor Ion [M+H] ⁺	m/z 132.1	Protonated molecular ion. This is selected in Q1.
Product Ion 1 (Quantifier)	m/z 86.1	A stable and abundant fragment resulting from the loss of the carboxyl group (HCOOH). Used for quantification.
Product Ion 2 (Qualifier)	m/z 71.0	A secondary fragment used for identity confirmation. The ratio of quantifier to qualifier should be constant.
Collision Energy (CE)	~10-20 eV (Optimize experimentally)	The energy required to produce the desired fragmentation.

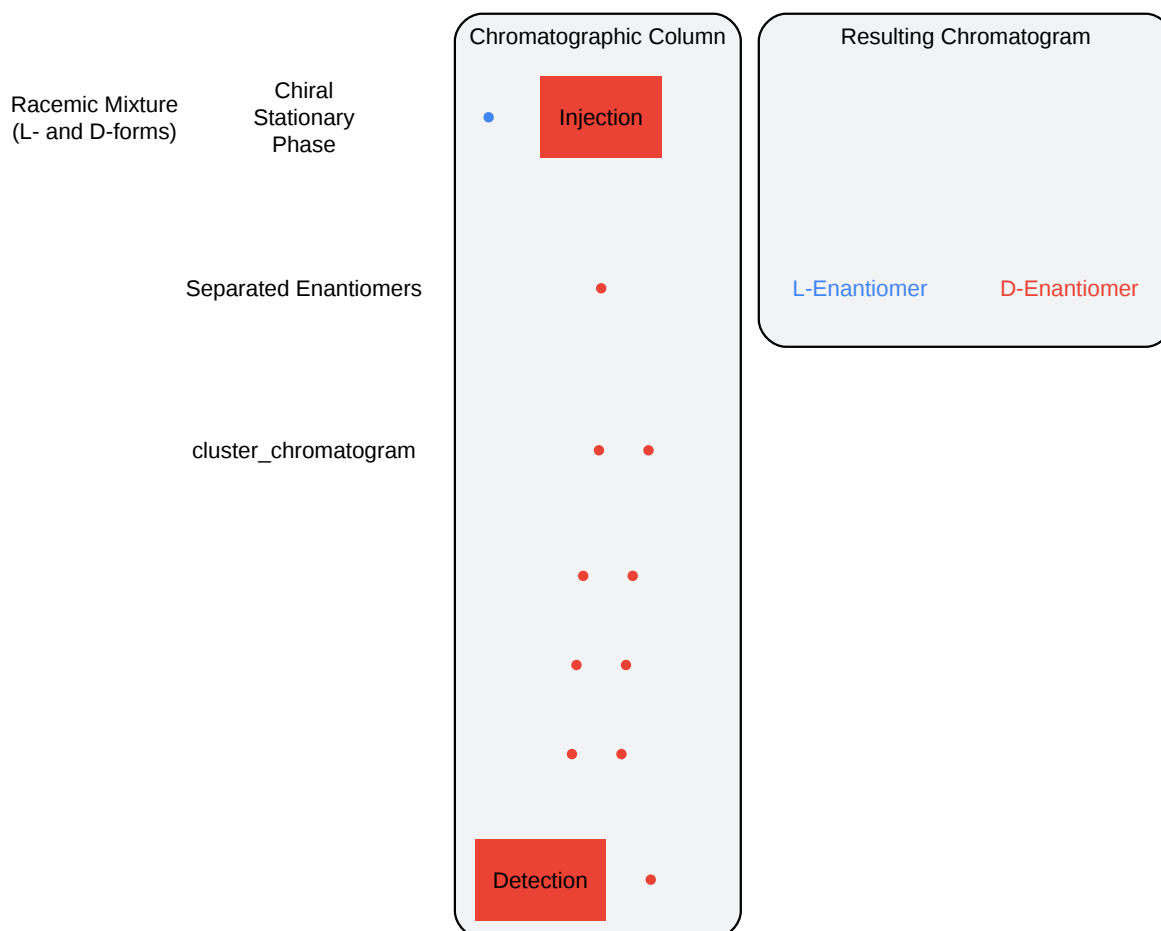
Chiral Separation: Distinguishing Enantiomers

The separation of L- and D- enantiomers is crucial for many applications. This can be achieved using either GC or LC with specialized approaches.

- Chiral GC: This involves using a chiral stationary phase, such as a cyclodextrin derivative or an amino acid derivative (e.g., Chirasil-L-Val), coated onto the capillary column. The enantiomers interact differently with the chiral selector, leading to different retention times. Derivatization is still required as described in the GC-MS protocol.^[1]
- Chiral LC: This can be done in two ways:

- Direct Method: Use a column with a chiral stationary phase (CSP), such as one based on teicoplanin or other macrocyclic antibiotics. The underivatized amino acids are separated directly on the column.^[5]
- Indirect Method: Derivatize the amino acid with a chiral reagent (e.g., o-phthalaldehyde with N-acetyl-L-cysteine, OPA/NAC). This reaction forms diastereomers, which have different physical properties and can be separated on a standard achiral column (like a C18).^[1]

Conceptual Diagram of Chiral Separation



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Caption: Enantiomers in a racemic mixture interact differently with a chiral stationary phase, resulting in separation into two distinct peaks.

Method Comparison and Selection

Feature	GC-MS	LC-MS/MS
Sample Preparation	Mandatory, multi-step derivatization.	Minimal (dilute and shoot); derivatization is optional.
Sensitivity	High, especially with SIM mode (pg levels).	Very high, often superior to GC-MS (fg to pg levels).
Selectivity	Good; mass spectra provide structural info.	Excellent, due to MRM transitions.
Throughput	Lower, due to longer run times and sample prep.	Higher, with faster gradient UPLC methods.
Chiral Analysis	Excellent with dedicated chiral columns.	Possible with chiral columns or indirect methods.
Matrix Tolerance	Lower; non-volatile matrix components can contaminate the inlet and source.	Higher; matrix is diverted to waste. Prone to ion suppression.
Primary Application	Volatile profiling, structural elucidation via spectral libraries.	Targeted quantification in complex matrices (e.g., biological fluids).

Choosing the Right Method:

- For targeted, high-sensitivity quantification in complex biological or environmental samples, LC-MS/MS is the superior choice due to its selectivity and minimal sample preparation.
- For structural confirmation, analysis of less polar related compounds, or when established chiral GC methods are available, GC-MS remains a robust and valuable technique.

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